

Essential Guide to the Safe Disposal of Propyl Paraben-13C6

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Compound of Interest

Compound Name: *Propyl paraben-13C6*

Cat. No.: *B15555118*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the safe disposal of **Propyl paraben-13C6**, a stable isotope-labeled compound used in research. Adherence to these procedures is critical for minimizing risks and complying with regulatory standards.

Propyl paraben-13C6, with the chemical formula $C_4^{13}C_6H_{12}O_3$, is an isotopically labeled version of propylparaben.^{[1][2]} While the isotopic label does not significantly alter its chemical properties for disposal, it is essential to treat it as a hazardous substance.^[3] All waste disposal procedures must align with local, state, and federal regulations.^{[3][4]}

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **Propyl paraben-13C6** is foundational to its safe handling and disposal.

Property	Value	Reference
CAS Number	2075718-26-0	[1] [2]
Molecular Formula	C ₄ ¹³ C ₆ H ₁₂ O ₃	[1] [2]
Molecular Weight	186.16 g/mol	[1] [2]
Appearance	White crystalline solid	[5]
Storage Temperature	+4°C	[2]

Disposal Protocol: A Step-by-Step Guide

The following protocol outlines the necessary steps for the safe disposal of **Propyl paraben-13C6**. This procedure is based on established guidelines for chemical waste management.

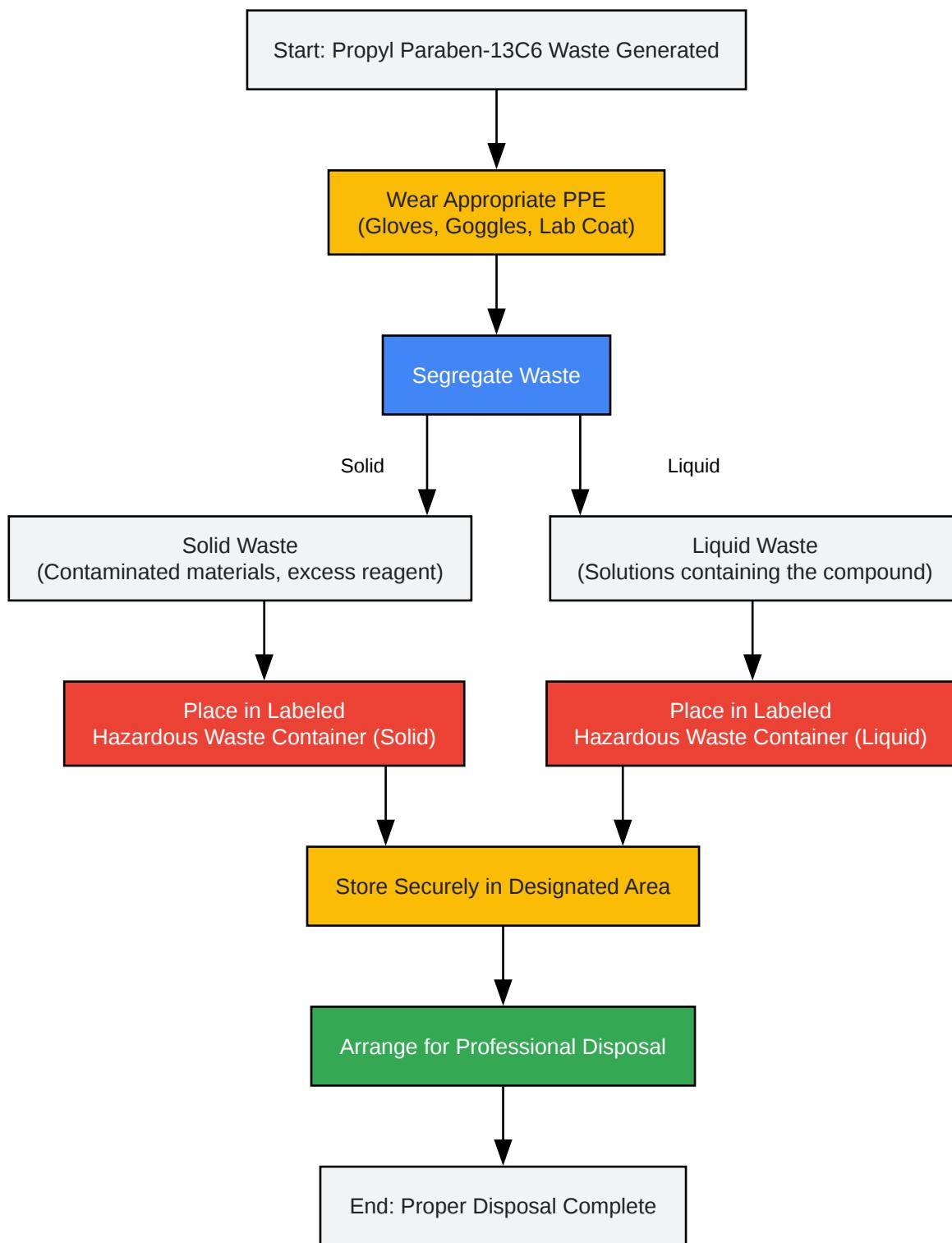
Experimental Protocol for Disposal

- Personal Protective Equipment (PPE): Before handling the material, ensure appropriate PPE is worn, including safety glasses, impervious gloves, and a lab coat.[\[3\]](#) In cases of dust generation, respiratory protection should be used.[\[6\]](#)
- Waste Segregation:
 - Collect all solid waste, including contaminated consumables (e.g., weighing paper, gloves, wipes), in a designated, clearly labeled, and sealed hazardous waste container.
 - Liquid waste, if any, should be collected in a separate, compatible, and labeled hazardous waste container.
- Spill Management:
 - Small Spills: For minor spills of solid material, carefully sweep or scoop the substance into a designated waste container using appropriate tools to avoid dust generation.[\[4\]](#)[\[7\]](#) The contaminated area should then be cleaned with a damp cloth or paper towel, which must also be disposed of as hazardous waste.

- Large Spills: In the event of a large spill, evacuate the immediate area and alert the appropriate emergency services.[3] Control the spill by preventing its entry into drains or water courses.[3] Use dry clean-up procedures and avoid creating dust.[3]
- Container Management: Ensure that waste containers are kept tightly closed and stored in a well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.[7][8]
- Final Disposal: Arrange for the disposal of the hazardous waste through a licensed environmental waste management company. All waste must be handled in accordance with local, state, and federal regulations.[3][4] Do not dispose of this material down the drain or in regular trash.[7]

Disposal Workflow

The following diagram illustrates the logical flow of the disposal process for **Propyl paraben-13C6**.



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Caption: Workflow for the safe disposal of **Propyl paraben-13C6** waste.

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